

Application Notes and Protocols for Olivine in CO₂ Mineralization Technologies

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Compound of Interest

Compound Name: *Oliverine*

Cat. No.: *B1261499*

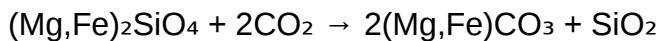
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Introduction

Olivine, a magnesium iron silicate $[(\text{Mg},\text{Fe})_2\text{SiO}_4]$, is a naturally abundant mineral that holds significant promise for carbon dioxide (CO₂) mineralization technologies.^{[1][2][3][4]} This process, also known as mineral carbonation, mimics natural weathering to convert gaseous CO₂ into solid, stable carbonate minerals, offering a permanent and environmentally benign carbon storage solution.^{[1][2][5]} These application notes provide an overview of the principles, experimental protocols, and key data associated with the use of olivine for CO₂ sequestration.

The fundamental reaction involves the dissolution of olivine in an aqueous environment, releasing magnesium and iron ions, which then react with dissolved CO₂ (in the form of carbonate or bicarbonate ions) to precipitate as stable carbonates, primarily magnesite (MgCO₃).^{[2][6]} The overall simplified chemical reaction is as follows:



The efficiency of this process is influenced by several factors, including temperature, CO₂ pressure, olivine particle size, and the presence of additives.^{[4][7]} Research has focused on optimizing these parameters to enhance the reaction kinetics, which are notoriously slow under ambient conditions.^[7]

Data Presentation

The following tables summarize quantitative data from various studies on olivine carbonation, providing a comparative overview of experimental conditions and outcomes.

Table 1: Influence of Temperature and Pressure on Olivine Carbonation

Temperature (°C)	CO ₂ Partial Pressure (bar)	Reaction Time	Conversion Efficiency (%)	Reference
185	13.5 - 150	1 - 24 hours	Up to 90%	[8]
175	100	Not specified	Up to 30%	[5]
50 - 200	Several 10s to a few 100s	Hours to weeks	Measurable CO ₂ consumption	[9]
90 - 150	Not specified	Not specified	Rate constants determined	[10]
175	34.5	Up to 8 hours	>80% with additives	[8]

Table 2: Effect of Particle Size and Additives on Olivine Carbonation

Particle Size	Additives	Temperature (°C)	CO ₂ Pressure (bar)	Key Finding	Reference
Narrowly sized	Sodium bicarbonate, Sodium chloride	Not specified	< 45	Additives enhance dissolution and precipitation	[7]
38–75 µm	0.5 M NaCl	50	100	NaCl concentration affects dissolution rate	[11]
120 µm	0.64 M NaHCO ₃ , 0.5 M Oxalic acid, 0.01 M Ascorbic acid	95	Not specified	81% conversion in 3 hours (indirect process)	[12]
Not specified	1 M NaCl, 0.64 M NaHCO ₃	185	Not specified	Optimum conditions for aqueous carbonation	[5]

Experimental Protocols

This section details generalized protocols for conducting olivine carbonation experiments, based on methodologies reported in the literature.

Protocol 1: Aqueous Mineral Carbonation in a Batch Reactor

Objective: To evaluate the CO₂ sequestration efficiency of olivine under controlled temperature and pressure in an aqueous solution.

Materials:

- High-grade natural olivine, ground and sieved to the desired particle size (e.g., 38-75 μm).
[\[11\]](#)
- Deionized water.
- High-purity CO_2 .
- Additives such as sodium bicarbonate (NaHCO_3) and sodium chloride (NaCl) (optional).
[\[7\]](#)
- High-pressure, high-temperature batch reactor (e.g., Parr autoclave).
[\[8\]](#)

Procedure:

- Sample Preparation: Wash the sieved olivine with a suitable solvent (e.g., methanol) to remove fine particles and dry thoroughly.
[\[11\]](#)
- Reactor Loading: Add a known mass of the prepared olivine and a specific volume of deionized water (and any additives) to the reactor vessel. A typical solid-to-liquid ratio is 1:10 to 1:20 by mass.
- Sealing and Purging: Seal the reactor and purge with N_2 or CO_2 gas to remove air.
- Pressurization and Heating: Pressurize the reactor with CO_2 to the desired partial pressure and heat to the target reaction temperature.
[\[8\]](#)
- Reaction: Maintain the reaction conditions for the specified duration (e.g., 1 to 24 hours), with or without stirring.
- Cooling and Depressurization: At the end of the reaction period, cool the reactor to room temperature and slowly depressurize.
- Sample Collection: Collect the solid and liquid phases for analysis.
- Analysis:

- Solids: Analyze the solid products using X-ray diffraction (XRD) to identify mineral phases (e.g., magnesite, silica).^[6] Use thermogravimetric analysis (TGA) to quantify the amount of carbonate formed.^[12] Scanning electron microscopy (SEM) can be used to observe morphological changes.^[6]
- Liquids: Analyze the aqueous solution for dissolved Mg, Fe, and Si concentrations using inductively coupled plasma-mass spectrometry (ICP-MS) or atomic absorption spectroscopy (AAS) to determine the extent of olivine dissolution.

Protocol 2: Mechanochemically Assisted Mineral Carbonation

Objective: To investigate the effect of mechanical activation on the direct gas-solid carbonation of olivine.

Materials:

- Commercial-grade olivine.
- High-energy ball mill reactor equipped with gas transfer lines.
- CO₂/N₂ gas mixture.
- Gas chromatograph (GC) for outlet gas analysis.^[13]

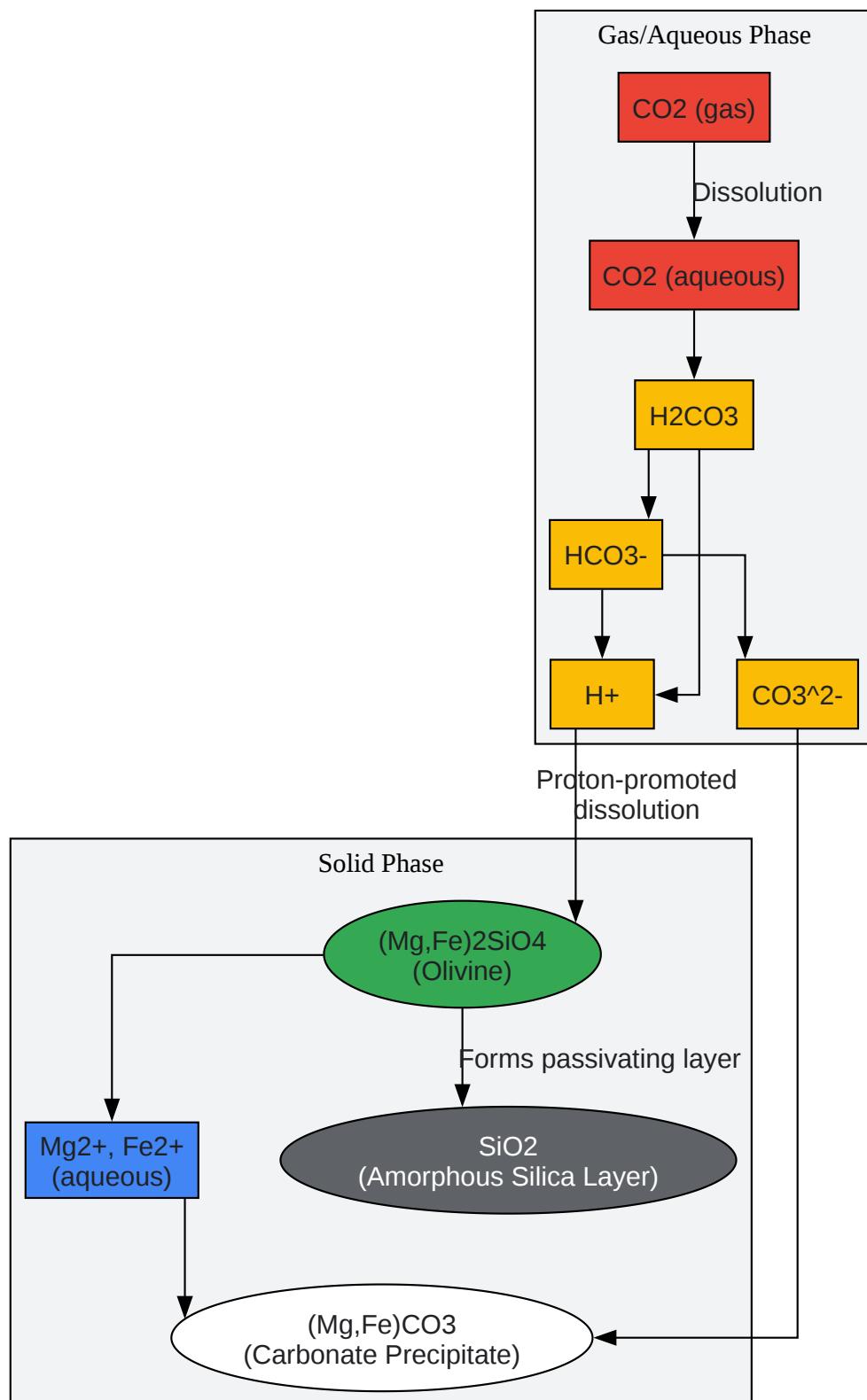
Procedure:

- Reactor Setup: Place a known mass of olivine and milling balls into the reactor chamber.
- Gas Flow: Introduce a continuous flow of the CO₂/N₂ mixture into the reactor at a controlled flow rate.
- Milling: Start the mechanical milling at a specific rotational frequency.^[13]
- Reaction Monitoring: Continuously monitor the composition of the outlet gas using a GC to determine the CO₂ conversion.

- Sample Analysis: After a set duration, stop the milling and gas flow. Analyze the solid sample using powder X-ray diffraction (P-XRD) and Fourier-transform infrared spectroscopy (FT-IR) to characterize the structural and phase evolution of the olivine and the formation of carbonate products.[13]

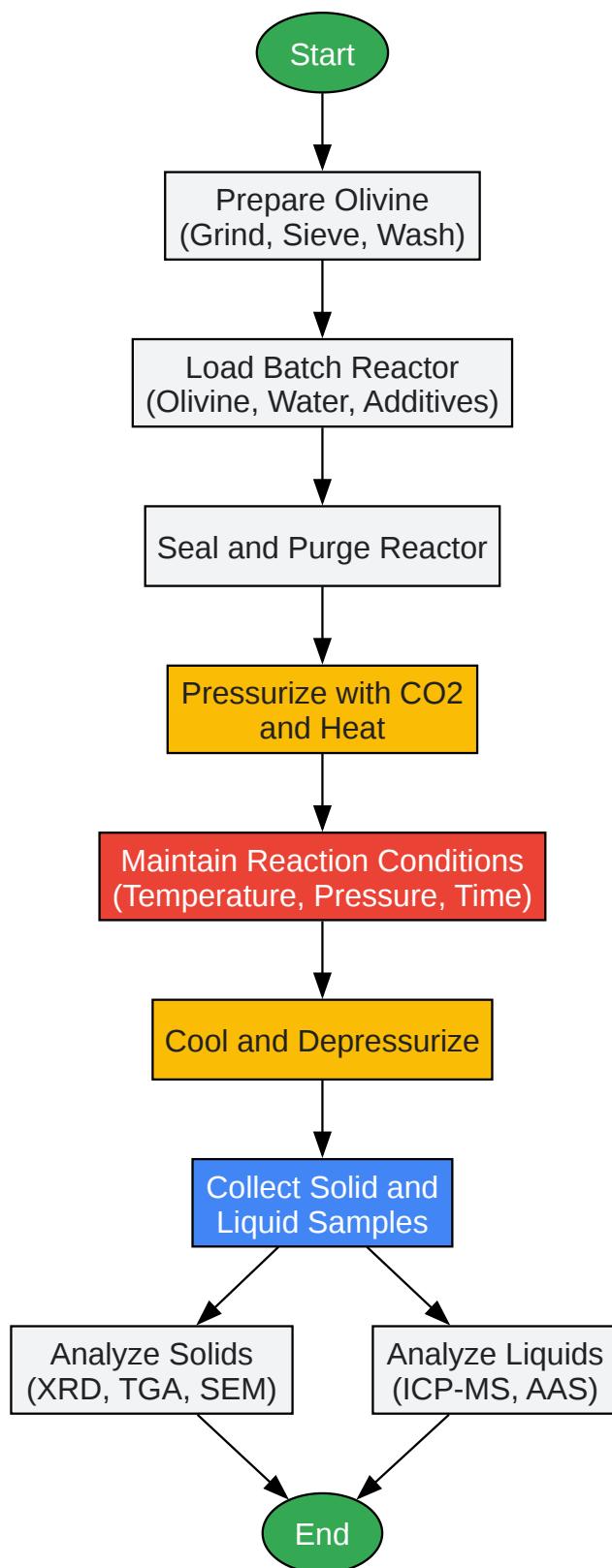
Mandatory Visualization

The following diagrams illustrate the key pathways and workflows in olivine-based CO₂ mineralization.



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Caption: Chemical reaction pathway for aqueous olivine carbonation.

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Caption: Experimental workflow for aqueous olivine carbonation.

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